

Application Note: Optimized Solid-Phase Extraction (SPE) of Ofloxacin from Complex Wastewater Matrices

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Compound of Interest

Compound Name: Ofloxacin-d8 (hydrochloride)

Cat. No.: B12423983

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Executive Summary

Ofloxacin (OFX) is a second-generation fluoroquinolone antibiotic frequently detected in wastewater treatment plant (WWTP) effluents. Its analysis is complicated by its amphoteric nature (zwitterionic behavior) and tendency to chelate with multivalent cations (

) present in environmental matrices.

This Application Note provides a robust, field-validated protocol for the enrichment of Ofloxacin from wastewater. Unlike generic "dilute-and-shoot" methods, this guide focuses on Solid-Phase Extraction (SPE) using Hydrophilic-Lipophilic Balance (HLB) sorbents, optimized with chelation agents to maximize recovery (>85%) and minimize ion suppression in LC-MS/MS analysis.

Chemical Basis & Sorbent Selection

The Amphoteric Challenge

Ofloxacin contains two ionizable groups: a carboxylic acid group (

) and a piperazinyl amine group (

).

- pH < 6.0: Cationic (

)

- pH 6.0 – 8.0: Zwitterionic (

)

- pH > 8.0: Anionic (

)

Sorbent Strategy: HLB vs. MCX

While Mixed-Mode Cation Exchange (MCX) offers high specificity, Polymeric HLB (Hydrophilic-Lipophilic Balance) is selected as the primary protocol for this guide due to its robustness in multi-residue analysis (as per EPA Method 1694). HLB retains the analyte via hydrophobic interactions and polar functional groups, accommodating the zwitterionic state of Ofloxacin effectively when pH is controlled.

Critical Pre-Treatment: The "Chelation" Factor

Expert Insight: The most common cause of low recovery for fluoroquinolones in wastewater is not breakthrough, but metal complexation. Ofloxacin binds tightly to calcium and magnesium ions in the sample, preventing interaction with the SPE sorbent.

- Solution: Addition of Na

EDTA (Disodium Ethylenediaminetetraacetate) is mandatory. It acts as a sacrificial ligand, sequestering metal ions and freeing the Ofloxacin molecule for extraction.

Experimental Protocol

Materials & Reagents

- SPE Cartridge: Oasis HLB (200 mg, 6 cc) or equivalent divinylbenzene/N-vinylpyrrolidone copolymer.
- Chelating Agent: Na
EDTA
2H
O (ACS Grade).
- Solvents: Methanol (LC-MS grade), Acetonitrile, Ultrapure Water.
- Modifiers: Formic Acid (FA), Ammonium Hydroxide.

Step-by-Step Workflow

Step 1: Sample Pre-Treatment

- Filtration: Filter 250 mL of wastewater through a 0.45 μm glass fiber filter (GFF) to remove suspended solids. Cellulose filters should be avoided due to potential adsorption.
- Chelation: Add 0.5 g Na

EDTA to the filtrate (approx. concentration 2 g/L). Stir for 15 minutes to ensure complete metal sequestration.

- pH Adjustment: Adjust pH to 3.0 ± 0.1 using dilute H

SO

or Formic Acid.

- Why pH 3.0? This suppresses the ionization of the carboxylic acid and ensures the amine is protonated. While HLB works at neutral pH, acidic conditions align with EPA 1694 protocols and prevent the precipitation of certain humic acids that occurs at higher pH.

Step 2: SPE Conditioning

- Solvent Wash: Pass 5 mL Methanol through the cartridge (Gravity or low vacuum).

- Equilibration: Pass 5 mL Ultrapure Water (pH 3.0). Do not let the cartridge dry out.

Step 3: Loading

- Load the 250 mL pre-treated sample at a flow rate of 5–10 mL/min.
 - Note: Fast loading (>10 mL/min) decreases interaction time and reduces recovery.

Step 4: Washing (Interference Removal)

- Wash 1: 5 mL Ultrapure Water (pH 3.0). Removes salts and unbound polar matrix.
- Wash 2: 5 mL 5% Methanol in Water. Removes highly polar organics without eluting Ofloxacin.
- Drying: Dry cartridge under high vacuum for 10–15 minutes. Critical to remove residual water which interferes with LC-MS reconstitution.

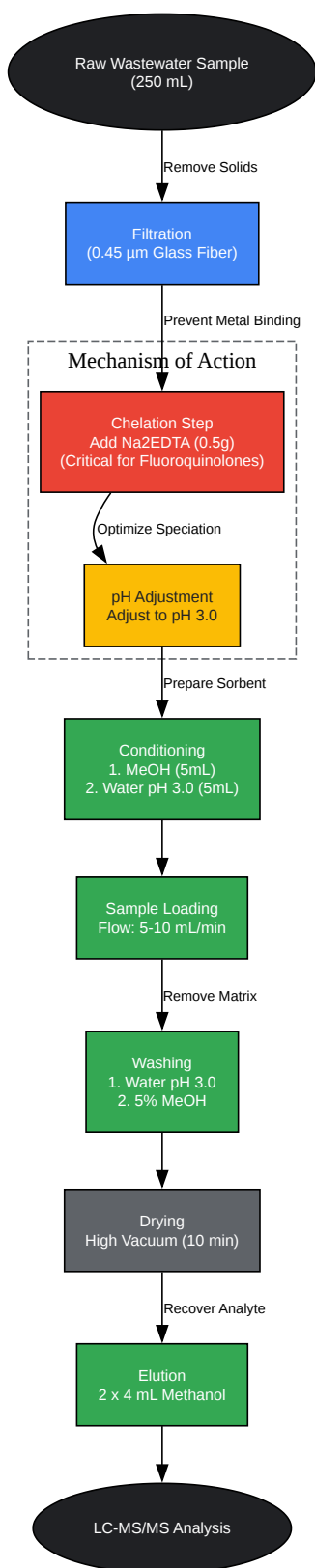
Step 5: Elution

- Elute with 2 × 4 mL Methanol.
 - Modification for Dirty Matrices: If using MCX cartridges, elute with 5% NH
OH in Methanol to break the ionic bond. For HLB, pure Methanol is sufficient.

Step 6: Concentration

- Evaporate eluate to near dryness under a gentle stream of Nitrogen () at 40°C.
- Reconstitute in 1 mL of Mobile Phase A (0.1% Formic Acid in Water).

Visual Workflow (Graphviz)



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Figure 1: Optimized SPE Workflow for Ofloxacin Extraction. The red node highlights the critical chelation step often missed in standard protocols.

Analytical Validation (LC-MS/MS)

Instrument Conditions

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 2.1 x 100 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (or Methanol).
- Flow Rate: 0.3 mL/min.
- Gradient: 5% B (0-1 min)
95% B (8 min).

Mass Spectrometry Transitions (MRM)

Analyte	Precursor Ion ()	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Cone Voltage (V)
Ofloxacin	362.2	318.2	261.1	30
Ofloxacin-d3 (IS)	365.2	321.2	264.1	30

Performance Data

The following data represents typical recovery rates obtained using this protocol on spiked municipal wastewater effluent.

Matrix Type	Spike Level (ng/L)	Recovery (%)	RSD (%)
Milli-Q Water	100	96.5	2.1
WWTP Effluent	100	88.4	4.5
WWTP Influent	100	82.1	6.8

Note: Without Na

EDTA, WWTP Effluent recovery drops to approximately 55-60%.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Recovery (<60%)	Metal Complexation	Ensure Na EDTA is added and dissolved before pH adjustment.
High Backpressure	Clogged Cartridge	Use a smaller pore size filter (0.2 µm) or centrifuge samples prior to loading.
Signal Suppression	Matrix Effects	Switch to Oasis MCX cartridges. Use a stronger wash (20% MeOH) if using HLB.
Peak Tailing	pH Mismatch	Ensure Mobile Phase A contains 0.1% Formic Acid to protonate the amine group.

References

- US EPA. (2007). Method 1694: Pharmaceuticals and Personal Care Products in Water, Soil, Sediment, and Biosolids by HPLC/MS/MS. United States Environmental Protection Agency.
- Gros, M., Rodríguez-Mozaz, S., & Barceló, D. (2012). *Fast and comprehensive multi-residue analysis of a
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